

Application Note: Comprehensive Analytical Characterization of Cyclopropyl(1H-indol-3-yl)methanone

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Compound of Interest

Compound Name: cyclopropyl(1H-indol-3-yl)methanone
CAS No.: 675834-79-4
Cat. No.: B1268763

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Introduction

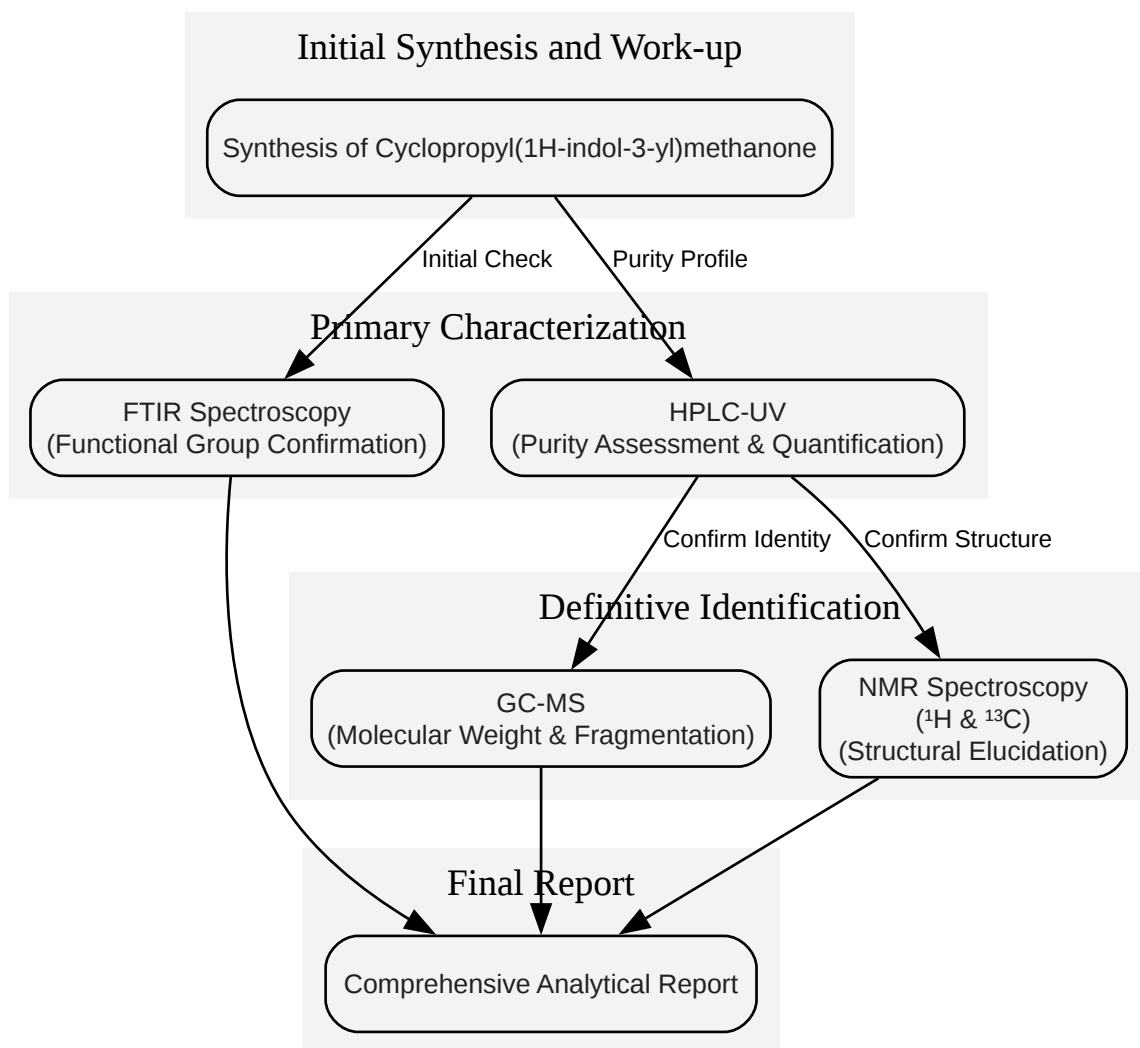
Cyclopropyl(1H-indol-3-yl)methanone is a chemical intermediate and a core structural motif found in a variety of pharmacologically active compounds, including synthetic cannabinoids. Its synthesis and purification require robust analytical methods to confirm its identity, purity, and structural integrity. This application note provides a comprehensive guide to the analytical techniques and detailed protocols for the characterization of this compound, intended for researchers, scientists, and professionals in drug development and forensic analysis. The methodologies described herein are designed to be self-validating, ensuring trustworthiness and scientific rigor, in alignment with ICH Q2(R1) guidelines.^[1]

The indole core, a privileged scaffold in medicinal chemistry, is susceptible to various chemical modifications, making unambiguous characterization essential.^[2] The presence of the cyclopropyl ketone moiety introduces specific spectroscopic signatures that will be explored in the following sections. This guide will detail the application of High-Performance Liquid

Chromatography (HPLC) for purity assessment, Gas Chromatography-Mass Spectrometry (GC-MS) for identification and impurity profiling, Nuclear Magnetic Resonance (NMR) spectroscopy for definitive structural elucidation, and Fourier-Transform Infrared (FTIR) spectroscopy for functional group confirmation.

Logical Workflow for Characterization

A systematic approach is crucial for the complete and accurate characterization of a synthesized compound like **cyclopropyl(1H-indol-3-yl)methanone**. The following workflow ensures that each analytical technique provides complementary information, leading to a comprehensive understanding of the sample's identity and purity.



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Caption: A logical workflow for the comprehensive characterization of **cyclopropyl(1H-indol-3-yl)methanone**.

I. High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

HPLC with UV detection is a cornerstone technique for assessing the purity of synthetic cannabinoids and their precursors due to its robustness and sensitivity. A validated HPLC method can accurately determine the percentage of the main compound and detect any synthesis-related impurities or degradation products.

A. Scientific Rationale:

A reversed-phase HPLC method is chosen for its suitability in separating moderately polar organic compounds like **cyclopropyl(1H-indol-3-yl)methanone**. A C18 stationary phase provides excellent retention and resolution. The mobile phase, a gradient of acetonitrile and water, allows for the elution of the target compound while separating it from more polar and less polar impurities. UV detection is optimal as the indole chromophore exhibits strong absorbance in the UV region.

B. Experimental Protocol: HPLC-UV Analysis

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector.
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the sample.
 - Dissolve in 10 mL of acetonitrile to prepare a 1 mg/mL stock solution.
 - Further dilute to a working concentration of 0.1 mg/mL with acetonitrile.
- Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	50% B to 95% B over 15 min, hold at 95% B for 5 min, return to 50% B over 1 min, and equilibrate for 4 min.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	215 nm, 254 nm, and 300 nm

- Data Analysis:
 - Integrate the peak corresponding to **cyclopropyl(1H-indol-3-yl)methanone**.
 - Calculate the purity by the area percentage method.
 - The method should be validated for linearity, accuracy, precision, and specificity according to ICH Q2(R1) guidelines.[\[1\]](#)

II. Gas Chromatography-Mass Spectrometry (GC-MS) for Identification

GC-MS is a powerful technique for the identification of volatile and semi-volatile compounds. It provides information on the retention time and a mass spectrum, which serves as a molecular fingerprint.

A. Scientific Rationale:

Cyclopropyl(1H-indol-3-yl)methanone is amenable to GC analysis. Electron ionization (EI) at 70 eV will induce reproducible fragmentation of the molecule. The resulting mass spectrum will

show a molecular ion peak (M^+) and characteristic fragment ions corresponding to the indole and cyclopropyl ketone moieties. This fragmentation pattern is crucial for unambiguous identification.

B. Experimental Protocol: GC-MS Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an EI source.
- Sample Preparation:
 - Prepare a 1 mg/mL solution of the sample in ethyl acetate.
- GC-MS Conditions:

Parameter	Condition
GC Column	HP-5MS (or equivalent), 30 m x 0.25 mm, 0.25 μ m film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	280 °C
Injection Mode	Splitless, 1 μ L
Oven Program	Start at 150 °C, hold for 1 min, ramp to 300 °C at 15 °C/min, hold for 5 min
MS Transfer Line Temp	290 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	40-500 m/z

- Expected Mass Spectrum:
 - Molecular Ion (M^+): $m/z = 199$.

- Key Fragments: The mass spectrum of indole itself shows a prominent molecular ion at m/z 117.[3] The fragmentation of cyclopropyl phenyl ketone shows characteristic ions at m/z 105 (benzoyl cation) and m/z 77 (phenyl cation).[4] By analogy, for **cyclopropyl(1H-indol-3-yl)methanone**, expect a significant fragment at m/z 144 (indol-3-ylcarbonyl cation) and m/z 69 (cyclopropylcarbonyl cation). The presence of the molecular ion and these key fragments will confirm the identity of the compound.

III. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is the most powerful tool for the unambiguous determination of molecular structure. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom.

A. Scientific Rationale:

The ^1H NMR spectrum will show distinct signals for the protons on the indole ring and the cyclopropyl group. The chemical shifts, splitting patterns (multiplicity), and integration values will confirm the connectivity of the atoms. The ^{13}C NMR spectrum will show a signal for each unique carbon atom, including the characteristic carbonyl carbon.

B. Experimental Protocol: NMR Analysis

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$).
- Data Acquisition:
 - Acquire ^1H NMR, ^{13}C NMR, and consider 2D experiments like COSY and HSQC for complex cases.
- Predicted ^1H and ^{13}C NMR Chemical Shifts:

- ^1H NMR (in CDCl_3): Based on data for similar structures, the following chemical shifts are predicted.[\[5\]](#)[\[6\]](#)
 - Indole NH: broad singlet, ~8.5 ppm.
 - Indole aromatic protons: multiplet, ~7.2-8.1 ppm.
 - Cyclopropyl methine proton: multiplet, ~2.5 ppm.
 - Cyclopropyl methylene protons: multiplet, ~1.0-1.3 ppm.
- ^{13}C NMR (in CDCl_3): Based on data for related compounds, the following are expected.[\[5\]](#)[\[6\]](#)
 - Carbonyl carbon: ~195-205 ppm.
 - Indole aromatic carbons: ~110-140 ppm.
 - Cyclopropyl methine carbon: ~20-25 ppm.
 - Cyclopropyl methylene carbons: ~10-15 ppm.

IV. Fourier-Transform Infrared (FTIR) Spectroscopy for Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

A. Scientific Rationale:

The FTIR spectrum of **cyclopropyl(1H-indol-3-yl)methanone** will exhibit characteristic absorption bands for the N-H stretch of the indole, the C=O stretch of the ketone, and the C-H stretches of the aromatic and cyclopropyl groups. Conjugation of the ketone with the indole ring is expected to lower the C=O stretching frequency compared to a simple aliphatic ketone.[\[7\]](#)

B. Experimental Protocol: FTIR Analysis

- Instrumentation: An FTIR spectrometer, typically with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation:
 - Place a small amount of the solid sample directly on the ATR crystal.
- Data Acquisition:
 - Collect the spectrum, typically over a range of 4000-400 cm^{-1} .
- Expected Characteristic Absorption Bands:

Functional Group	Expected Wavenumber (cm^{-1})
N-H Stretch (Indole)	~3300-3400 (broad)
C-H Stretch (Aromatic)	~3000-3100
C-H Stretch (Cyclopropyl)	~3000-3100
C=O Stretch (Ketone)	~1650-1680 (strong)
C=C Stretch (Aromatic)	~1450-1600
C-N Stretch	~1300-1350

The observation of a strong band in the 1650-1680 cm^{-1} region is indicative of the ketone carbonyl group, while the broad absorption above 3300 cm^{-1} confirms the presence of the indole N-H group.^{[1][7]}

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **cyclopropyl(1H-indol-3-yl)methanone**. The orthogonal nature of these techniques—chromatographic (HPLC), mass spectrometric (GC-MS), and spectroscopic (NMR, FTIR)—ensures a high degree of confidence in the identity, purity, and structure of the compound. Adherence to these protocols will enable researchers and scientists

to generate reliable and reproducible data, which is essential for regulatory submissions, quality control, and further research and development.

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